

# synthesis of 4-(Bromomethyl)phenol from p-cresol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Bromomethyl)phenol

Cat. No.: B1630418

[Get Quote](#)

An In-Depth Technical Guide to the Synthesis of **4-(Bromomethyl)phenol** from p-Cresol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthetic routes for producing **4-(bromomethyl)phenol** from p-cresol. The document details two principal methodologies: direct benzylic bromination and a two-step synthesis involving an intermediate alcohol. This guide includes detailed experimental protocols, quantitative data summaries, and visualizations of the reaction pathways and workflows to aid in research and development.

## Introduction

**4-(Bromomethyl)phenol** is a valuable bifunctional molecule widely utilized as a building block in organic synthesis, particularly in the development of pharmaceutical agents and other specialty chemicals. Its structure, featuring both a reactive benzylic bromide and a nucleophilic phenolic hydroxyl group, allows for a variety of subsequent chemical transformations. This guide focuses on the synthesis of this key intermediate starting from the readily available precursor, p-cresol (4-methylphenol).

## Synthetic Routes

There are two primary and reliable methods for the synthesis of **4-(bromomethyl)phenol** from p-cresol:

- **Route 1: Direct Benzylic Bromination (Wohl-Ziegler Reaction):** This method involves the direct bromination of the benzylic methyl group of p-cresol using a selective brominating agent, typically N-bromosuccinimide (NBS), under free-radical conditions.
- **Route 2: Two-Step Synthesis via p-Hydroxybenzyl Alcohol:** This approach first involves the oxidation of p-cresol to p-hydroxybenzyl alcohol, which is then subsequently converted to **4-(bromomethyl)phenol**.

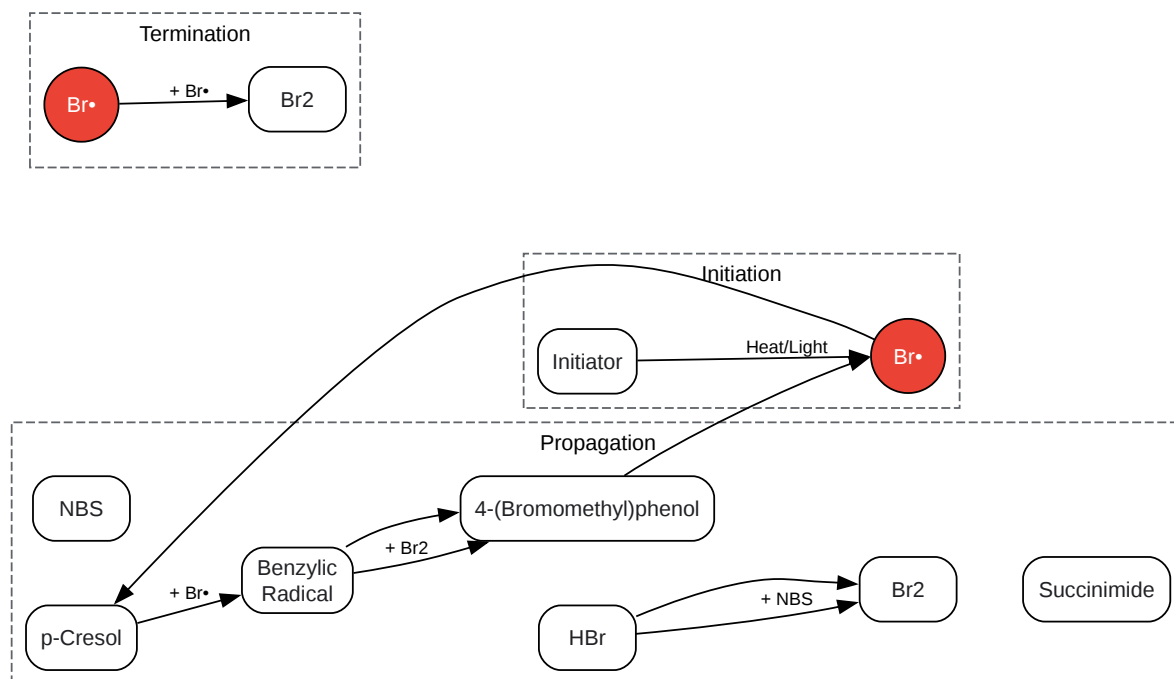
The selection of the synthetic route depends on factors such as available reagents, desired purity, and scalability.

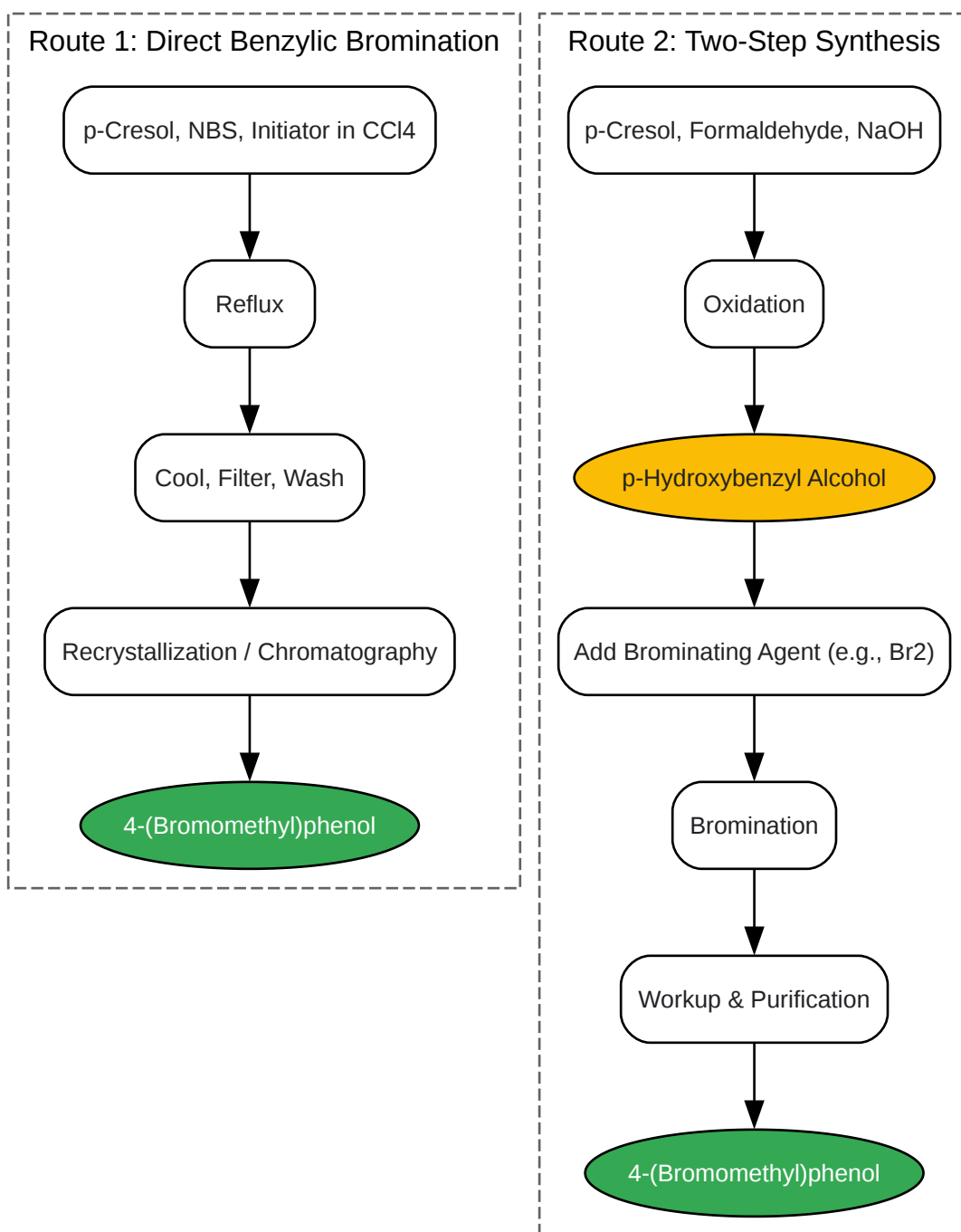
## Route 1: Direct Benzylic Bromination

The direct benzylic bromination of p-cresol is a common and efficient method for the synthesis of **4-(bromomethyl)phenol**. This reaction, a variation of the Wohl-Ziegler bromination, utilizes N-bromosuccinimide (NBS) as the brominating agent in the presence of a radical initiator.[\[1\]](#)

## Reaction Principle and Mechanism

This reaction proceeds via a free-radical chain mechanism. A radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, generates a bromine radical from NBS. This bromine radical then abstracts a hydrogen atom from the methyl group of p-cresol to form a resonance-stabilized benzylic radical. This benzylic radical subsequently reacts with a bromine source (either NBS or Br<sub>2</sub> generated in situ) to yield the desired product, **4-(bromomethyl)phenol**, and regenerate the bromine radical, thus propagating the chain reaction. It is crucial to use a non-polar solvent, such as carbon tetrachloride, to favor benzylic bromination over electrophilic aromatic substitution on the phenol ring.[\[2\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WOHL-ZIEGLER BROMINATION: ALLYLIC AND BEZYLIC BROMINATION WITH N-BROMOSUCCINIMIDE (NBS) – My chemistry blog [mychemblog.com]
- 2. Wohl–Ziegler bromination - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [synthesis of 4-(Bromomethyl)phenol from p-cresol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630418#synthesis-of-4-bromomethyl-phenol-from-p-cresol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)